

Personal protective equipment for handling **Hpk1-IN-18**

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Compound of Interest

Compound Name: **Hpk1-IN-18**

Cat. No.: **B12423227**

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Essential Safety and Handling Guide for **Hpk1-IN-18**

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of the potent kinase inhibitor, **Hpk1-IN-18**.

This guide provides immediate, essential safety and logistical information for laboratory personnel working with **Hpk1-IN-18**. Adherence to these procedures is critical to ensure personal safety and minimize environmental contamination.

Hazard Identification and Engineering Controls

Hpk1-IN-18 is a potent hematopoietic progenitor kinase 1 (HPK1) inhibitor.^[1] While specific toxicology data is limited, as a potent small molecule kinase inhibitor, it should be handled as a potentially hazardous compound. The primary routes of exposure are inhalation of aerosolized powder and dermal contact. The Safety Data Sheet (SDS) for **Hpk1-IN-18** indicates that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2]

Engineering Controls are the first line of defense in minimizing exposure.

Control Measure	Specification	Purpose
Ventilation	Chemical Fume Hood or Class II Biosafety Cabinet	To contain powders and aerosols during handling and weighing.
Containment	Glove box or similar isolation equipment	Recommended for handling larger quantities or for procedures with a high potential for aerosolization.
Safety Equipment	Accessible safety shower and eye wash station	For immediate decontamination in case of accidental exposure. [2]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **Hpk1-IN-18** to ensure the appropriate level of PPE is selected. The following table summarizes the recommended PPE.

PPE Category	Item	Specification	Rationale
Hand Protection	Disposable Nitrile Gloves	Minimum 5-mil thickness, double-gloving recommended.	Provides a barrier against dermal absorption. Nitrile offers good resistance to common laboratory solvents. ^[3] Change gloves immediately if contaminated.
Eye Protection	Safety Goggles with Side-Shields	ANSI Z87.1 certified	Protects eyes from splashes and airborne particles. ^[2]
Body Protection	Disposable, Solid-Front Lab Coat with Cuffed Sleeves	Polypropylene or similar non-woven material	Prevents contamination of personal clothing.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Required when handling the powder outside of a certified fume hood or biosafety cabinet.	Protects against inhalation of fine particles. ^{[4][5]}

Glove Selection and Breakthrough Times

As **Hpk1-IN-18** is often dissolved in solvents like Dimethyl Sulfoxide (DMSO) for experimental use, understanding glove breakthrough times for the solvent is critical.

Glove Material	Solvent	Breakthrough Time (minutes)	Recommendation
Nitrile	Dimethyl Sulfoxide (DMSO)	>480[6][7][8]	Excellent: Suitable for handling Hpk1-IN-18 in DMSO solutions for extended periods.
Latex	Dimethyl Sulfoxide (DMSO)	1.5 - 2 hours[9]	Fair: Use with caution for short-duration tasks only. Change gloves frequently.

Note: Breakthrough times are indicative and can vary based on glove thickness, manufacturer, and specific laboratory conditions. Always inspect gloves for any signs of degradation.

Respiratory Protection Details

The selection of a respirator depends on the potential for aerosol generation and the concentration of the hazardous substance.

Respirator Type	Assigned Protection Factor (APF)	When to Use
N95 Filtering Facepiece Respirator	10[4][10][11]	For weighing and handling small quantities of powder where aerosolization is minimal but possible.
Half-Mask Elastomeric Respirator with P100 filters	10[10]	Offers a better face seal and higher filtration efficiency for particulates. Suitable for tasks with a moderate risk of aerosolization.
Powered Air-Purifying Respirator (PAPR) with HEPA filters	25 - 1,000[4][5]	Recommended for handling large quantities of powder, cleaning up spills, or when a higher level of protection is required.

Safe Handling and Operational Procedures

Receiving and Unpacking:

- Inspect the package for any signs of damage upon receipt.
- Wear appropriate PPE (lab coat, safety glasses, and nitrile gloves) when unpacking.
- Verify the container label matches the order information.
- Store the compound according to the manufacturer's recommendations, typically at -20°C for the powder and -80°C for solutions in solvent.[2]

Weighing and Solution Preparation:

- Perform all manipulations of powdered **Hpk1-IN-18** within a certified chemical fume hood or a Class II biosafety cabinet to contain any airborne particles.
- Use a dedicated set of spatulas and weighing papers.

- Clean the balance and surrounding surfaces with a suitable solvent (e.g., 70% ethanol) after each use.
- When preparing solutions, add the solvent to the powdered compound slowly to minimize aerosolization.

Experimental Use:

- Clearly label all solutions containing **Hpk1-IN-18** with the compound name, concentration, solvent, and date of preparation.
- Handle all solutions within a fume hood.
- Use Luer-Lok syringes and needles to prevent accidental disconnection and spills.

Disposal Plan

All waste contaminated with **Hpk1-IN-18** must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Contaminated gloves, lab coats, weighing papers, and other disposable materials should be collected in a clearly labeled, sealed hazardous waste bag.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container.
Sharps	Needles and syringes used to handle Hpk1-IN-18 solutions should be disposed of in a designated sharps container for hazardous chemical waste.

Emergency Procedures

Spill Response:

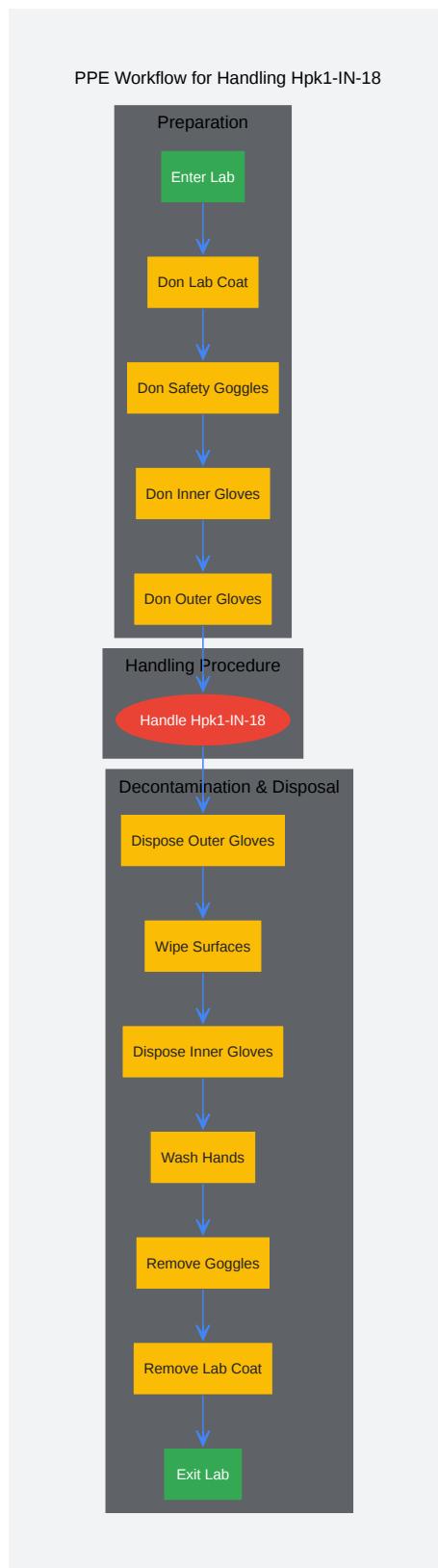
- Small Spill (Powder):
 - Gently cover the spill with absorbent paper towels to avoid raising dust.
 - Wet the paper towels with a suitable solvent (e.g., 70% ethanol) to dampen the powder.
 - Wipe the area from the outside in, and place all contaminated materials in a sealed hazardous waste bag.
 - Clean the area with soap and water.
- Small Spill (Liquid):
 - Absorb the spill with absorbent pads or spill pillows.
 - Wipe the area with a suitable solvent and then with soap and water.
 - Collect all contaminated materials in a sealed hazardous waste bag.
- Large Spill:
 - Evacuate the area and restrict access.
 - Alert your institution's Environmental Health and Safety (EHS) department immediately.
 - Do not attempt to clean up a large spill without proper training and equipment.

Personnel Exposure:

- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove any contaminated clothing.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes at an eyewash station.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do NOT induce vomiting.

In all cases of personnel exposure, seek immediate medical attention and report the incident to your supervisor and EHS department.

Visual Guide to Personal Protective Equipment Workflow



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Caption: PPE donning and doffing sequence for handling **HpK1-IN-18**.

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